

3-(N-Acetyl-N-ethylamino)pyrrolidine literature review

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Compound of Interest

Compound Name: 3-(N-Acetyl-N-ethylamino)pyrrolidine

Cat. No.: B057440

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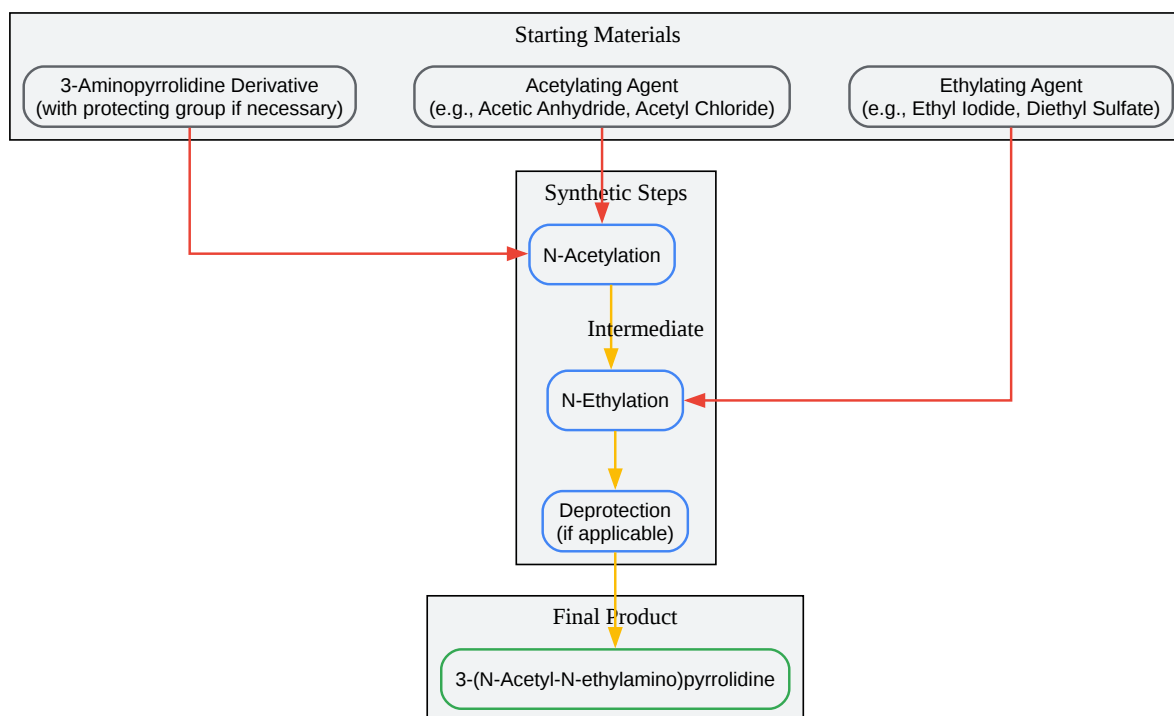
An in-depth literature review reveals that specific technical data on **3-(N-Acetyl-N-ethylamino)pyrrolidine** is sparse in publicly accessible scientific literature. The compound, identified by CAS Number 115445-29-9, is primarily documented as a chemical intermediate in commercial supplier databases.^{[1][2][3][4]} While its utility in pharmaceutical development, particularly for analgesics and anti-inflammatory drugs, and in neuroscience research is generally mentioned, detailed experimental protocols, quantitative biological data, and specific signaling pathways associated with it are not readily available.^{[1][2]}

Chemical Properties and Synthesis

3-(N-Acetyl-N-ethylamino)pyrrolidine, also known as N-ethyl-N-(pyrrolidin-3-yl)acetamide, is a pyrrolidine derivative with the molecular formula $C_8H_{16}N_2O$ and a molecular weight of 156.23 g/mol.^[3] General information from chemical suppliers indicates it is a liquid at room temperature.

While specific, detailed experimental protocols for the synthesis of **3-(N-Acetyl-N-ethylamino)pyrrolidine** are not published in peer-reviewed journals, a general synthetic approach can be conceptualized based on standard organic chemistry principles. The synthesis would likely involve the N-acylation and N-alkylation of a 3-aminopyrrolidine precursor.

A plausible synthetic workflow is outlined below:



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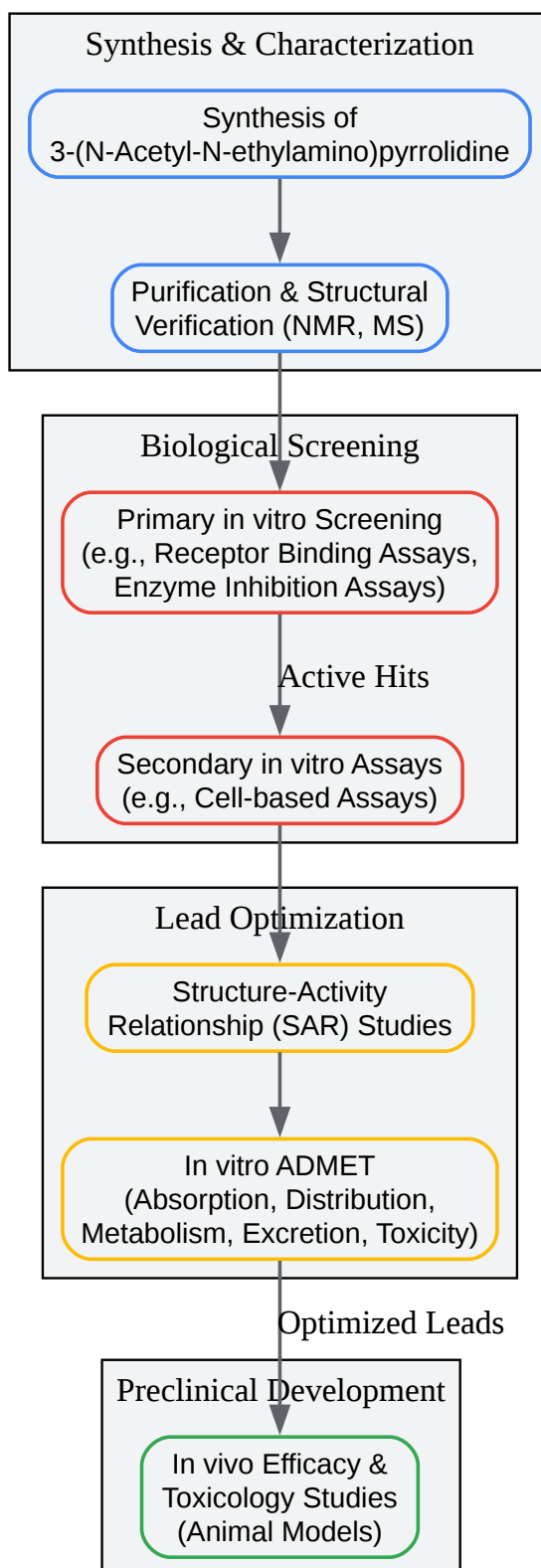
A potential synthetic workflow for **3-(N-Acetyl-N-ethylamino)pyrrolidine**.

Biological Activity and Applications

The primary application of **3-(N-Acetyl-N-ethylamino)pyrrolidine** appears to be as a building block in the synthesis of more complex, biologically active molecules.^[1] Its favorable safety profile and compatibility with various reagents make it a useful component in medicinal chemistry research.^{[1][2]} The pyrrolidine scaffold is a common feature in many FDA-approved drugs and is known to be a versatile scaffold for exploring new biologically active compounds.

While no specific biological data for **3-(N-Acetyl-N-ethylamino)pyrrolidine** has been found, the broader class of pyrrolidine derivatives has been investigated for a wide range of therapeutic applications, including as antidiabetic agents and for the treatment of central nervous system disorders. For instance, various substituted pyrrolidine derivatives have shown activity as anticonvulsants.

Due to the absence of specific biological data for the title compound, a logical workflow for its potential investigation in a drug discovery context is presented below. This workflow illustrates the typical progression from a synthetic intermediate to a potential drug candidate.



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A generalized workflow for the evaluation of a synthetic compound in drug discovery.

Quantitative Data

A comprehensive search of scientific databases and patent literature did not yield any specific quantitative biological data for **3-(N-Acetyl-N-ethylamino)pyrrolidine**. The following table summarizes the lack of available information for key parameters.

Data Type	Value	Source
IC ₅₀	Not Available	-
EC ₅₀	Not Available	-
K _i	Not Available	-
LD ₅₀	Not Available	-
Pharmacokinetic Data	Not Available	-

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **3-(N-Acetyl-N-ethylamino)pyrrolidine** are not available in the public domain. Research on this specific compound appears to be proprietary or has not been published.

In conclusion, **3-(N-Acetyl-N-ethylamino)pyrrolidine** is a known chemical compound, primarily utilized as a synthetic intermediate in the pharmaceutical industry. While its general area of application is suggested, there is a notable absence of detailed, publicly available technical information regarding its synthesis, specific biological activities, and associated mechanisms of action. Further research and publication would be necessary to fully characterize this molecule and its potential therapeutic applications.

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